

Enantiomer Synthesis and Biological Activity

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Compound Focus: Mequitamium Iodide

CAS No.: 101396-42-3

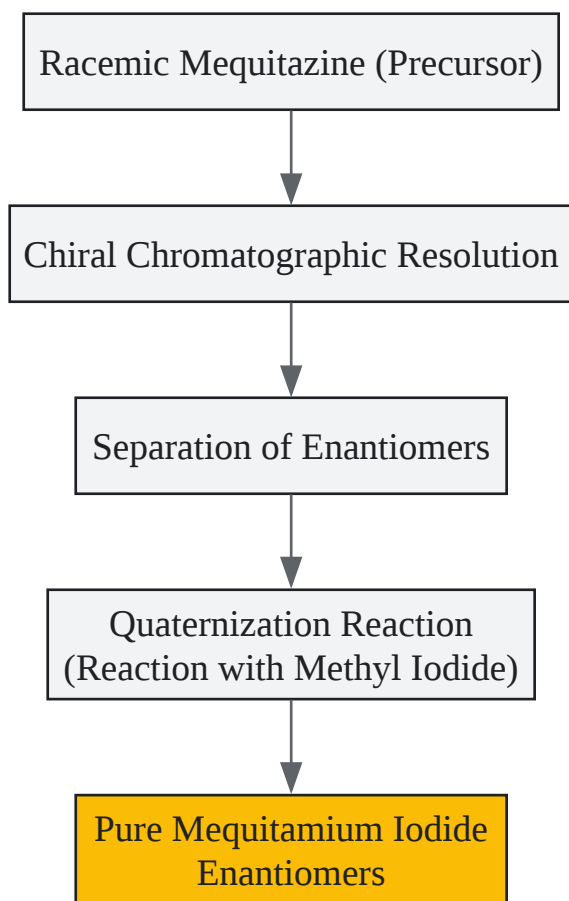
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The most detailed scientific information available comes from a study that describes the preparation of **Mequitamium Iodide** enantiomers and their subsequent biological evaluation [1] [2].

- **Key Finding:** The research indicates that the **(+)-(S)-enantiomer is a significantly more potent histamine antagonist** than the **(-)-(R)-enantiomer**, while both show similar antimuscarinic activity *in vitro* [1] [2].

The synthesis of these enantiomers was achieved not by a traditional asymmetric synthesis, but through a **chiral chromatographic resolution of the precursor compound, mequitazine** [1] [2]. The workflow for this process can be summarized as follows:



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Mequitamium Iodide: Core Chemical Data

The table below consolidates the fundamental identifying information for **Mequitamium Iodide** from various chemical databases [3] [4] [5].

Property	Description
IUPAC Name	10-[(1-methyl-1-azoniabicyclo[2.2.2]octan-3-yl)methyl]phenothiazine iodide [5]
Molecular Formula	C ₂₁ H ₂₅ IN ₂ S [3] [4] [5]
Molecular Weight	464.406 g/mol [4] [5]
CAS Registry Number	101396-42-3 [4] [5]

Property	Description
Synonyms	LG 30435; Mequitamii iodidum (INN-Latin) [4] [5]

Guidance for Further Research

The unavailability of a full synthesis pathway in public sources is common for pharmaceutical compounds. To proceed with your research, consider the following approaches:

- **Focus on the Precursor:** The key to the known synthesis is "mequitazine" [1]. Researching the synthesis of **mequitazine** itself may provide a route that you can then adapt, with the final step involving a quaternization reaction with methyl iodide.
- **Consult Specialized Databases:** Deep technical data, such as a detailed laboratory synthesis, is often housed in proprietary or subscription-based databases (e.g., Reaxys, SciFinder). Accessing these through an institutional subscription would be the most reliable next step.
- **Patent Literature:** The original development of **Mequitamium Iodide** (referenced by its code **LG 30435**) would be documented in pharmaceutical patents, which often contain detailed experimental sections.

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References

1. Absolute configuration and biological activity of ... [pubmed.ncbi.nlm.nih.gov]
2. Absolute configuration and biological activity of mequitamium ... iodide [semanticscholar.org]
3. | C21H25IN2S | CID 72028 - PubChem Mequitamium Iodide [pubchem.ncbi.nlm.nih.gov]
4. 101396-42-3, Mequitamium , CAS No... iodide [chemnet.com]
5. CAS 101396-42-3 Mequitamium iodide [alfa-chemistry.com]

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